

# Pefloxacin Mesylate Dihydrate antibacterial activity comparison quinolones

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## Compound Focus: Pefloxacin Mesylate Dihydrate

CAS No.: 149676-40-4

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## Antibacterial Activity of Pefloxacin vs. Other Agents

The table below summarizes the Minimum Inhibitory Concentrations (MIC90) of pefloxacin and comparator drugs against various bacterial species, as established in comparative studies [1] [2] [3].

| Bacterial Species        | Pefloxacin MIC90 (mg/L) | Ciprofloxacin MIC90 (mg/L) | Norfloxacin MIC90 (mg/L) | Other Agents (MIC90 mg/L)  |
|--------------------------|-------------------------|----------------------------|--------------------------|--|
| Escherichia coli         | ≤ 0.25 - 2              | Information missing        | Information missing      | Information missing  |
| Pseudomonas aeruginosa   | 2 - 8                   | 0.06 - 1                   | 0.25 - 4                 | Ceftazidime: Similar activity; Gentamicin: Similar activity; Tobramycin: More active (0.25-32) |
| Staphylococcus aureus    | 0.4 - 1                 | 0.12 - 2                   | 0.5 - 4                  | Information missing  |
| Streptococcus pneumoniae | 4 - 32                  | Information missing        | Information missing      | Benzylpenicillin: More active  |

| Bacterial Species      | Pefloxacin MIC90 (mg/L) | Ciprofloxacin MIC90 (mg/L) | Norfloxacin MIC90 (mg/L) | Other Agents (MIC90 mg/L) |
|------------------------|-------------------------|----------------------------|--------------------------|---------------------------|
| Haemophilus influenzae | 0.008 - 0.06            | Information missing        | Similar activity         | Ampicillin: Less active   |
| Salmonella spp.        | ≤ 0.25 - 2              | Information missing        | Information missing      | Information missing       |

## Key Comparative Findings from Experimental Data

- Spectrum of Activity:** Pefloxacin is highly active against **Enterobacteriaceae** (like *E. coli* and *Salmonella*), *Staphylococcus aureus*, and *Pseudomonas aeruginosa*, but has lower activity against streptococci and anaerobic bacteria [1] [2] [3].
- Compared to Other Quinolones:** Among the fluoroquinolones studied, **ciprofloxacin was consistently the most active compound** in-vitro. Pefloxacin's activity was generally similar to norfloxacin and enoxacin, though its potency varies by specific bacterial species [1] [2].
- Surrogate Marker for Susceptibility:** Recent CLSI guidelines recommend pefloxacin disk diffusion as a surrogate marker to predict susceptibility of *Salmonella Typhi* and *Paratyphi A* to ciprofloxacin, ofloxacin, and levofloxacin. Studies show high sensitivity and specificity for this application [4].

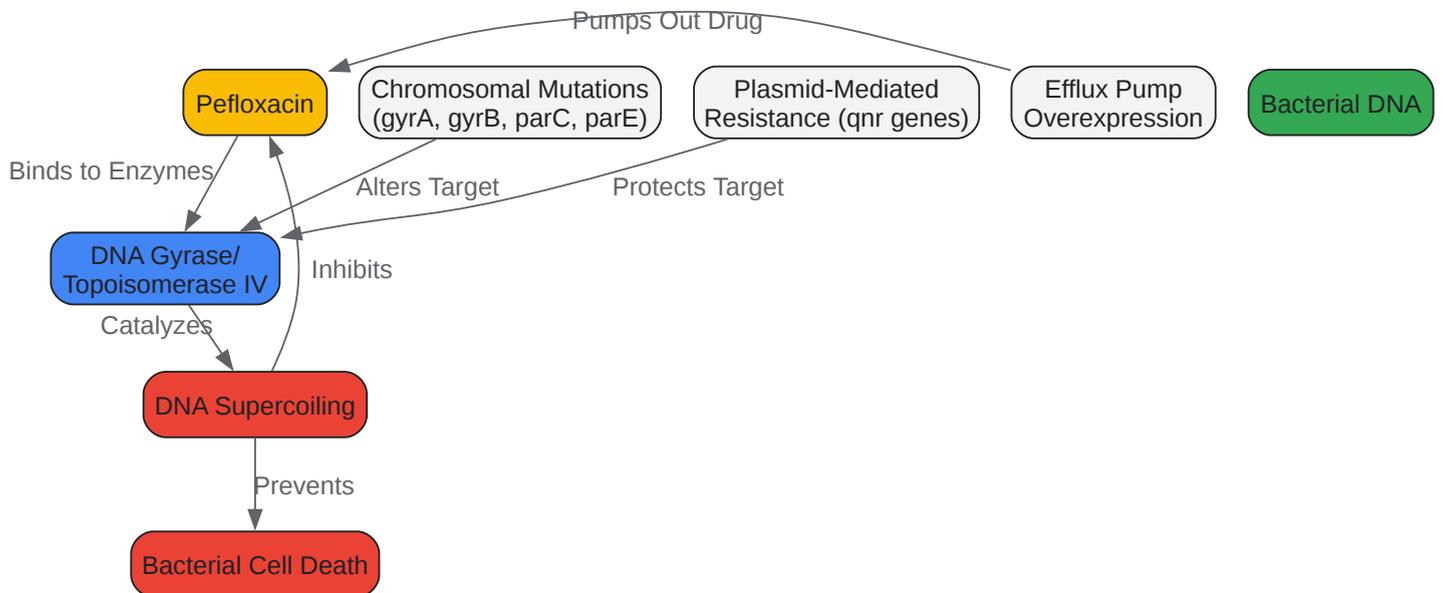
## Overview of Key Experimental Protocols

The comparative data is generated through standardized laboratory methodologies.

- Minimum Inhibitory Concentration (MIC) Determination:** Researchers use broth or agar dilution methods to determine the lowest concentration of an antibiotic that prevents visible bacterial growth. Multiple bacterial isolates are tested to calculate the MIC90 [1] [2].
- Disk Diffusion Testing:** This method uses antibiotic-impregnated disks on agar plates seeded with bacteria. The diameter of the zone where growth is inhibited is measured and correlated with susceptibility. This is the standard method for using pefloxacin as a surrogate marker for fluoroquinolone susceptibility in typhoidal salmonellae [4].

## Pefloxacin's Mechanism and Resistance Pathway

The diagram below illustrates the antibacterial mechanism of fluoroquinolones like pefloxacin and how bacteria develop resistance.



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## References

1. In-vitro activity of pefloxacin compared with six other ... [pubmed.ncbi.nlm.nih.gov]
2. The comparative in-vitro activity of pefloxacin [pubmed.ncbi.nlm.nih.gov]
3. In-vitro Activity of Pefloxacin Compared to Other Antibiotics [pubmed.ncbi.nlm.nih.gov]

4. Pefloxacin as a surrogate marker for quinolone susceptibility ... [pmc.ncbi.nlm.nih.gov]

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